

Technical Guide: Spectroscopic Characterization of 3-Phenyl-2-oxazolidinone

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Compound of Interest

Compound Name: 3-Phenyl-2-oxazolidinone

CAS No.: 703-56-0

Cat. No.: B1582248

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Executive Summary

This technical guide provides a definitive spectroscopic reference for **3-Phenyl-2-oxazolidinone** (CAS: 703-56-0), a core heterocyclic scaffold used in pharmaceutical synthesis and as a precursor for chiral auxiliaries (Evans auxiliaries).[1] Unlike its isomer, 4-phenyl-2-oxazolidinone, this compound features the phenyl group attached to the nitrogen atom (N3 position), creating distinct electronic environments that are observable via spectroscopic methods.

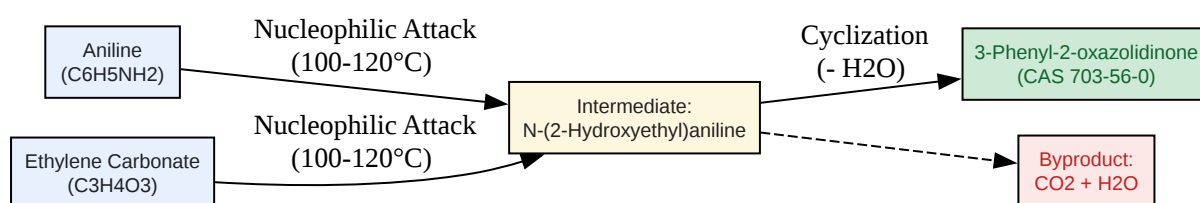
This document details the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiles of the molecule.[2] It is designed to assist researchers in validating synthesis products, identifying impurities, and understanding the fragmentation mechanisms relevant to metabolic studies.

Synthesis & Sample Context[1][2][3][4]

To ensure the integrity of the spectroscopic data, it is critical to understand the sample origin. **3-Phenyl-2-oxazolidinone** is typically synthesized via a "green" phosgene-free route involving the reaction of aniline with ethylene carbonate.[1]

- Reaction Type: Nucleophilic attack / Cyclization.[1]
- Key Impurities: Aniline (starting material), N-(2-hydroxyethyl)aniline (intermediate).[1]
- Purification: Recrystallization from ethanol/water is standard to remove unreacted aniline.[1]

Synthesis Workflow (DOT Diagram)



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Figure 1: Synthesis pathway for **3-Phenyl-2-oxazolidinone** via ethylene carbonate.[1]

Mass Spectrometry (MS) Analysis[2][3][4][7][8][9][10]

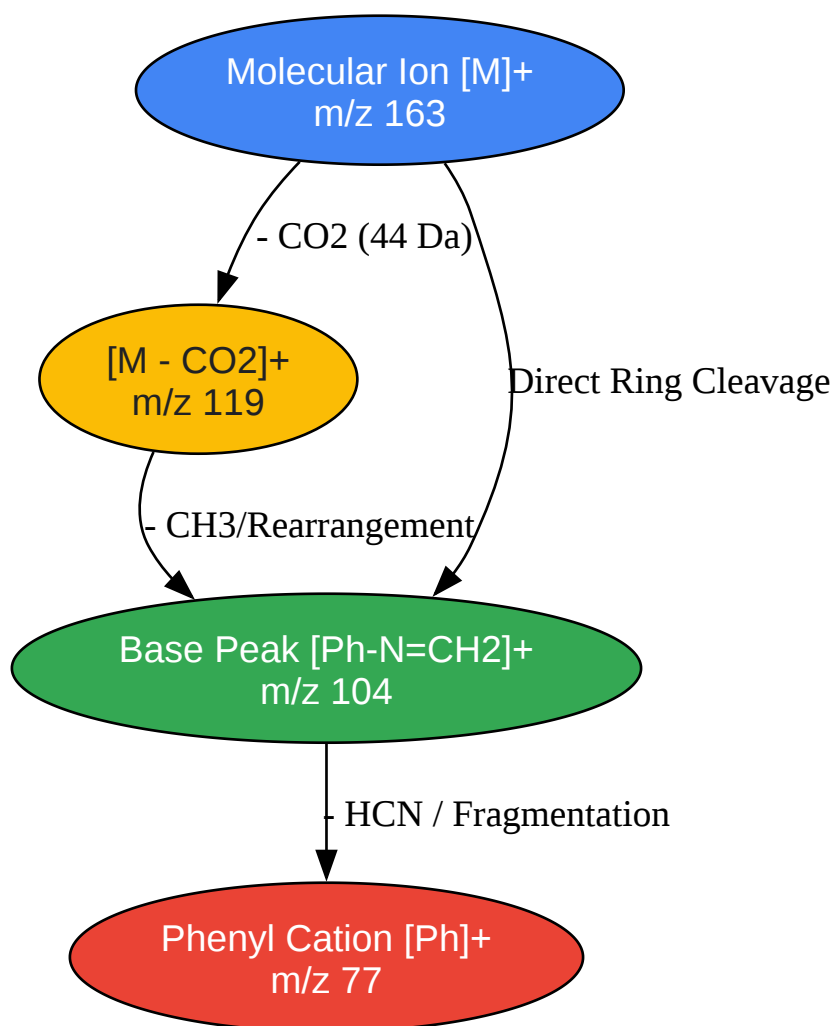
The Electron Ionization (EI) mass spectrum of **3-phenyl-2-oxazolidinone** is characterized by a stable molecular ion and a specific fragmentation pattern driven by the loss of the carbamate functionality.

Key Peaks & Assignments

m/z (Mass-to-Charge)	Relative Intensity	Ion Assignment	Fragment Structure / Loss
163	High	[M] ⁺	Molecular Ion (C ₉ H ₉ NO ₂)
119	Medium	[M - 44] ⁺	Loss of CO ₂ (Decarboxylation)
104	100 (Base Peak)	[C ₇ H ₇ N] ⁺	N-Phenylmethyleimine (Ph-N=CH ₂)
77	High	[C ₆ H ₅] ⁺	Phenyl Cation (Benzene ring fragment)
51	Medium	[C ₄ H ₃] ⁺	Ring fragmentation of Phenyl cation

Fragmentation Mechanism

The fragmentation pathway is diagnostic for N-aryl oxazolidinones.^[1] The molecular ion (m/z 163) initially loses carbon dioxide (44 Da) to form a transient aziridine-like species or radical cation (m/z 119). This unstable intermediate rapidly cleaves to release a methyl/methylene radical or rearranges, but the dominant pathway involves the formation of the N-phenylmethyleimine cation (m/z 104) via ring cleavage.



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Figure 2: Proposed EI fragmentation pathway for **3-Phenyl-2-oxazolidinone**.

Infrared Spectroscopy (IR)[2][11][12][13]

The IR spectrum is dominated by the cyclic carbamate functionality. Unlike secondary amides, there is no N-H stretch because the nitrogen is fully substituted (tertiary).

Diagnostic Bands[1][11][14]

- C=O Stretch (Carbonyl): 1740 – 1760 cm^{-1} . [1]
 - Insight: This band is sharp and strong. [1] It appears at a higher frequency than typical acyclic amides (1650-1690 cm^{-1}) due to ring strain in the 5-membered oxazolidinone ring

and the electron-withdrawing oxygen atom adjacent to the carbonyl.

- C-H Stretch (Aromatic): $3030 - 3060\text{ cm}^{-1}$ (Weak, multiple bands).^[1]
- C-H Stretch (Aliphatic): $2920 - 2990\text{ cm}^{-1}$ (Weak, methylene protons).^[1]
- C-N / C-O Stretches: $1000 - 1250\text{ cm}^{-1}$.^[1]
 - Strong bands in the fingerprint region corresponding to the O-CH₂ and N-CH₂-O framework.^[1]
- Aromatic Overtones: $1500 \text{ \& } 1600\text{ cm}^{-1}$ (Ring breathing modes).^[1]

Nuclear Magnetic Resonance (NMR)^{[2][3][4][5][9]} ^[15]

The NMR data confirms the N-substitution.^[1] The symmetry of the phenyl ring (assuming free rotation) simplifies the aromatic region, while the oxazolidinone ring protons appear as distinct triplets (or AA'BB' multiplets) due to the differing electronegativities of the heteroatoms.

¹H NMR (Proton) Data

Solvent: CDCl₃, 300/400 MHz

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.55 – 7.10	Multiplet	5H	Ar-H	Phenyl ring protons.[1] Ortho protons often deshielded slightly.[1]
4.45 – 4.55	Triplet ($J \approx 8$ Hz)	2H	O-CH ₂ (C5)	Deshielded by the adjacent Oxygen atom.
4.00 – 4.10	Triplet ($J \approx 8$ Hz)	2H	N-CH ₂ (C4)	Deshielded by Nitrogen and the Phenyl ring, but less than O-CH ₂ .

Note: In lower resolution spectra, the ethylene bridge protons may appear as simple triplets. In high-field NMR, they may display higher-order coupling (AA'BB') if the magnetic environments are not perfectly equivalent.

¹³C NMR (Carbon) Data

Solvent: CDCl₃, 75/100 MHz

Chemical Shift (δ , ppm)	Assignment	Structural Insight
155.0 – 158.0	C=O (C2)	Carbamate carbonyl carbon.[1]
138.5	Ar-C (Ipso)	Quaternary aromatic carbon attached to Nitrogen.[1]
129.0	Ar-C (Meta)	Aromatic CH.[1]
124.5	Ar-C (Para)	Aromatic CH.[1]
118.0	Ar-C (Ortho)	Aromatic CH (Shielded relative to meta due to resonance).[1]
61.5 – 62.5	O-CH ₂ (C5)	Ether-like carbon in the ring.[1]
45.0 – 48.0	N-CH ₂ (C4)	Amine-like carbon in the ring. [1]

References

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Sources

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